

NCT-502 experimental controls and best practices

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Compound of Interest

Compound Name: NCT-502

Cat. No.: B609502

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NCT-502 Technical Support Center

This guide provides researchers, scientists, and drug development professionals with essential information for designing experiments, troubleshooting common issues, and applying best practices when working with **NCT-502**, a selective inhibitor of phosphoglycerate dehydrogenase (PHGDH).

Frequently Asked Questions (FAQs)

Q1: What is the primary mechanism of action for **NCT-502**?

A1: **NCT-502** is a small-molecule inhibitor of phosphoglycerate dehydrogenase (PHGDH), the first and rate-limiting enzyme in the de novo serine biosynthesis pathway.^{[1][2]} By inhibiting PHGDH, **NCT-502** blocks the conversion of the glycolytic intermediate 3-phosphoglycerate into 3-phosphohydroxypyruvate, thereby reducing the production of glucose-derived serine.^[2] This can impact downstream metabolic processes that rely on serine, such as one-carbon metabolism and nucleotide synthesis.^{[1][2]}

Q2: What are the key in vitro parameters for **NCT-502**?

A2: **NCT-502** has a reported IC₅₀ of approximately 3.7 μM against human PHGDH in enzymatic assays. It has been shown to be cytotoxic to PHGDH-dependent cancer cells, such as MDA-MB-468, with a reported EC₅₀ of 15.2 μM.

Q3: Is the inhibitory effect of **NCT-502** reversible?

A3: Yes, the inhibition of serine synthesis by **NCT-502** has been reported to be reversible in cells. This implies that for sustained inhibition, continuous exposure to the compound is necessary.

Q4: How selective is **NCT-502**?

A4: **NCT-502** has demonstrated good selectivity. It was found to be inactive against a panel of other dehydrogenases and showed minimal cross-reactivity in a screen of 168 G-protein-coupled receptors. However, researchers should be aware of potential off-target effects (see Troubleshooting section).

Q5: How should I prepare and store **NCT-502** stock solutions?

A5: **NCT-502** is soluble in solvents like DMSO and DMF. For long-term storage, stock solutions should be kept at -80°C (stable for up to 2 years) or -20°C (stable for up to 1 year). It is recommended to aliquot the stock solution to avoid multiple freeze-thaw cycles. Always prepare the working solution fresh for experiments.

Experimental Controls & Best Practices

Effective experimental design is crucial for interpreting data generated with **NCT-502**. Below are recommendations for essential controls.

- **Positive Control (Cell-based assays):** Use a well-characterized PHGDH-dependent cell line (e.g., MDA-MB-468) where the effects of serine synthesis inhibition are established.
- **Negative Control (Cell-based assays):** Include a PHGDH-independent cell line (e.g., MDA-MB-231) to distinguish on-target from off-target cytotoxicity. These cells should be less sensitive to **NCT-502** as they rely on extracellular serine uptake.
- **Vehicle Control:** Always treat a set of cells with the same concentration of the solvent (e.g., DMSO) used to dissolve **NCT-502**. For in vivo studies, the concentration of DMSO should generally be kept below 10% for normal mice and below 2% for nude or sensitive mice.

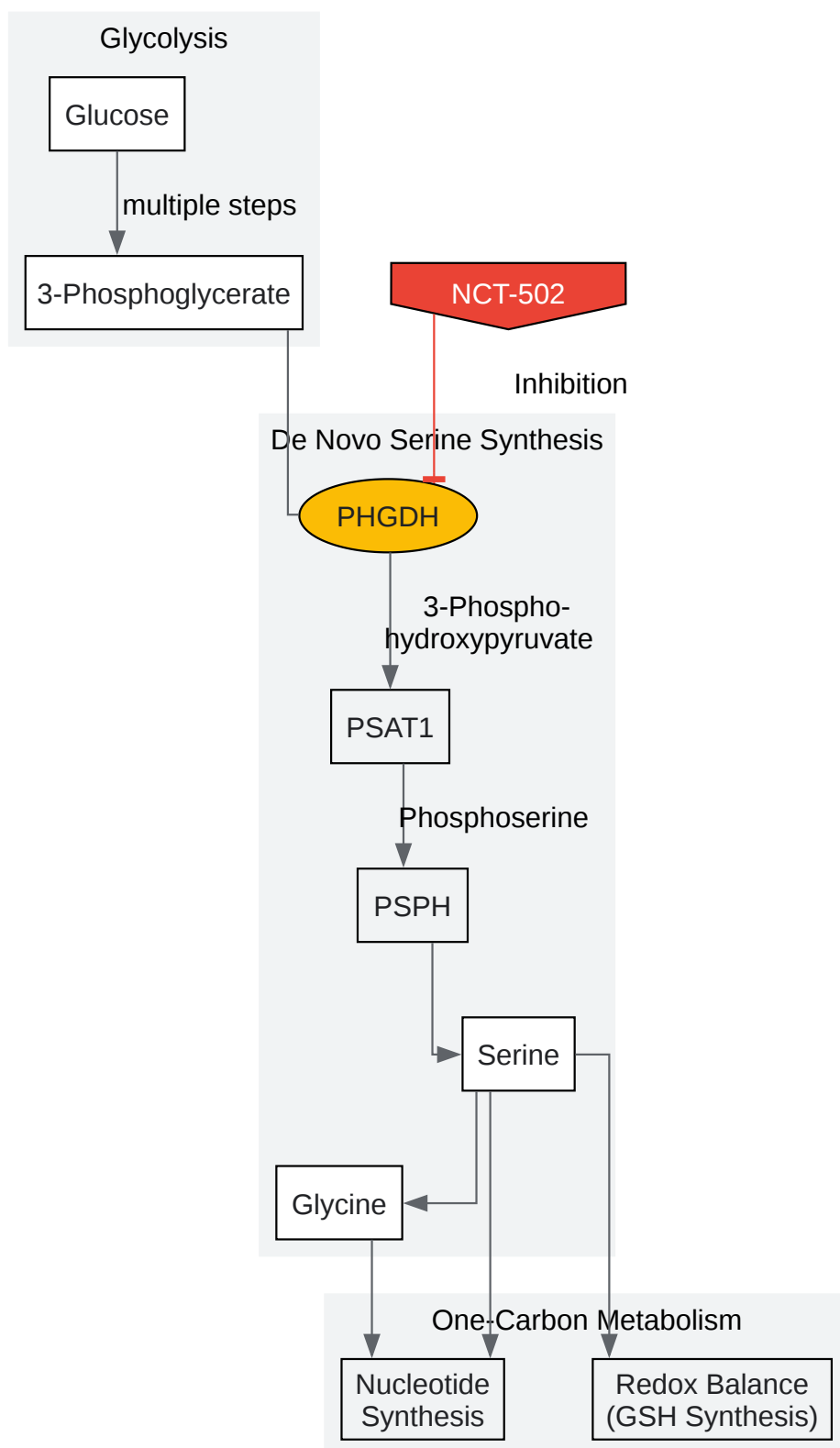
- **Serine Rescue:** To confirm that the observed phenotype (e.g., reduced proliferation) is due to on-target PHGDH inhibition, perform a rescue experiment by supplementing the culture medium with serine. The addition of serine should reverse the effects of **NCT-502**.
- **Target Engagement/Pathway Analysis:** To confirm the mechanism of action, measure intracellular levels of serine and glycine, which are expected to decrease upon **NCT-502** treatment.

Quantitative Data Summary

Parameter	Value	Cell Line/System	Reference
IC50 (PHGDH)	3.7 μ M	Human PHGDH Enzyme	
EC50 (Cytotoxicity)	15.2 μ M	MDA-MB-468 Cells	

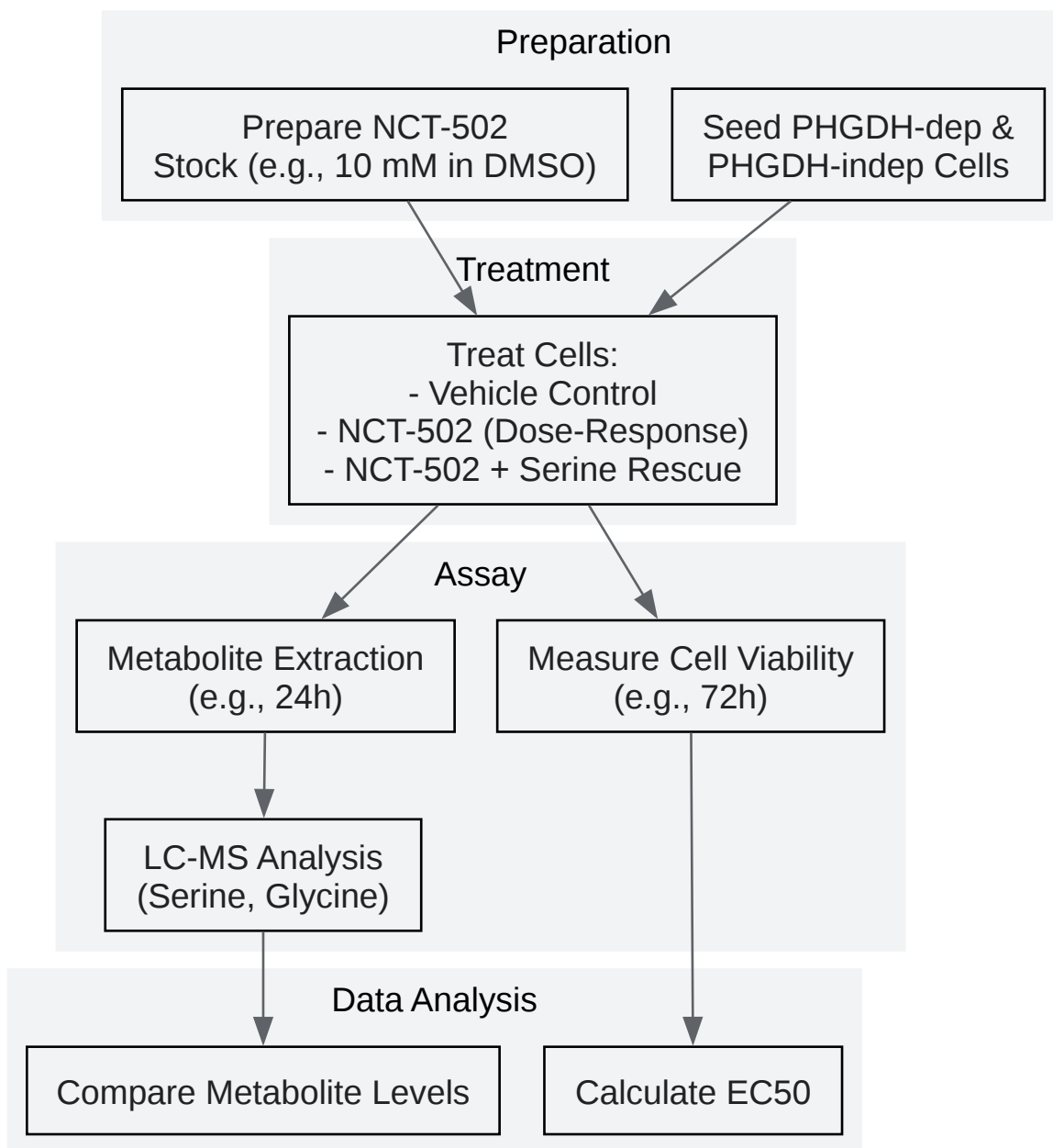
Solvent	Solubility	Reference
DMSO	≥ 10 mg/mL	
DMF	25 mg/mL	
Ethanol	1 mg/mL	

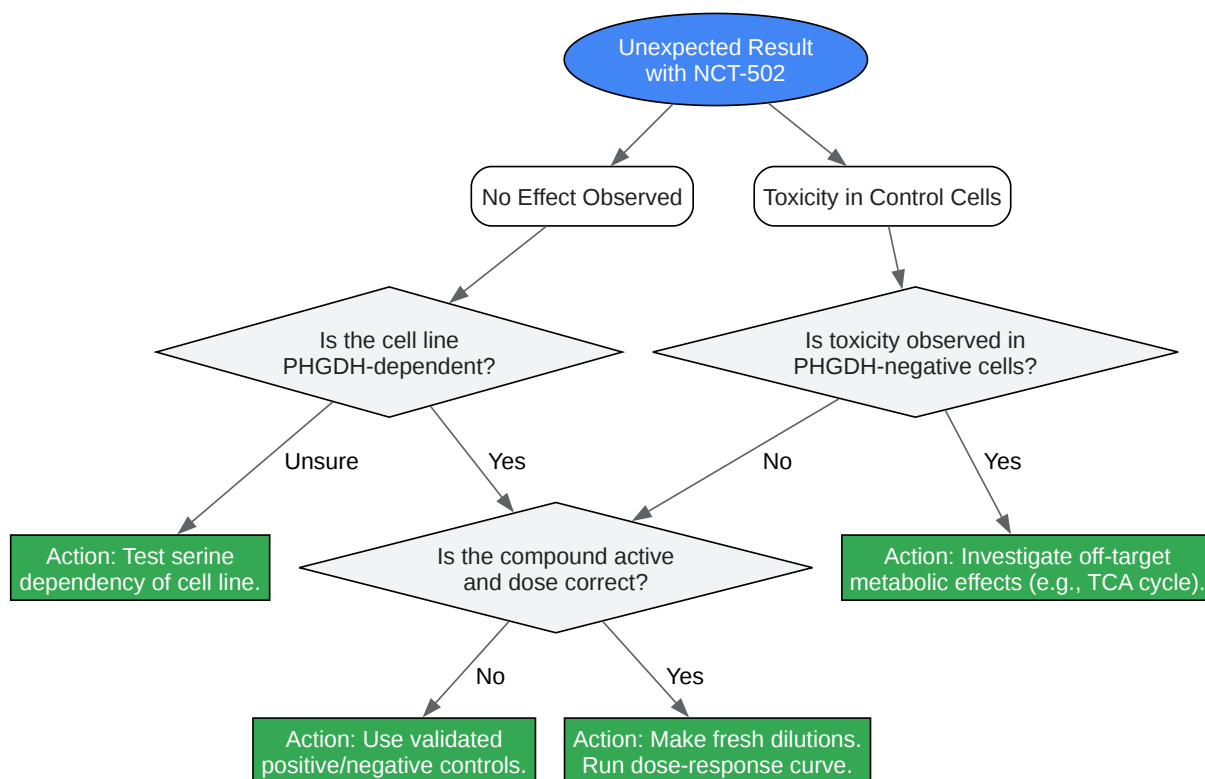
Visualizations: Pathways and Workflows



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Caption: Mechanism of action of **NCT-502** on the de novo serine synthesis pathway.





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